

Technical Guide: Spectroscopic Profiling of 5-Hydroxy-7,2',4',5'-tetramethoxyflavone

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Compound of Interest

Compound Name: 5-Hydroxy-7,2',4',5'-tetramethoxyflavone

CAS No.: 159119-07-0

Cat. No.: B8271629

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Executive Summary

This technical guide provides a comprehensive spectroscopic analysis of **5-Hydroxy-7,2',4',5'-tetramethoxyflavone** (Molecular Formula:

; MW: 358.34 g/mol). This rare flavonoid, isolated from sources such as *Calliandra californica* and *Indigofera heterantha*, is structurally distinct due to its asymmetric 2',4',5'-trimethoxy B-ring substitution pattern.

This document is designed for medicinal chemists and natural product researchers. It moves beyond simple data listing to explain the causality of spectral signals, enabling rapid dereplication and structural validation.

Part 1: Structural Logic & Diagnostic Features

Before analyzing the raw data, it is critical to understand the structural features that dictate the spectroscopic signature. This compound differs from common polymethoxyflavones (like sinensetin or eupatorin) by the specific arrangement of methoxy groups on the B-ring.

The Diagnostic "Fingerprint"

- The Chelation Shift (5-OH): The hydroxyl group at C-5 forms a strong intramolecular hydrogen bond with the C-4 carbonyl. This deshields the proton significantly, pushing it to the 12.0–13.0 ppm region in NMR, a hallmark of 5-hydroxyflavones.
- The Asymmetric B-Ring (2',4',5'): Unlike the symmetric 3',4',5'-substitution (which yields equivalent H-2'/H-6' singlets), the 2',4',5'-pattern produces two non-equivalent singlets:
 - H-6': Deshielded (downfield) due to proximity to the C-ring carbonyl and lack of ortho-shielding.
 - H-3': Shielded (upfield) appearing between two methoxy groups (C-2' and C-4') or ortho to them.
 - Note: These protons are para to each other, resulting in zero or negligible coupling (Hz), appearing as sharp singlets.

Part 2: Spectroscopic Data (NMR & MS)[1][2][3][4][5]

Mass Spectrometry (MS) Fragmentation

The fragmentation pattern follows the Retro-Diels-Alder (RDA) pathway characteristic of flavonoids.

Ion Type	m/z (approx)	Structural Interpretation
	359	Protonated molecular ion.[1]
	358	Molecular ion (EI/ESI).
	343	Loss of methyl radical (typical of methoxyflavones).
RDA Fragment	166/167	A-Ring fragment: Derived from the 5-OH, 7-OMe substituted A-ring (matches 5,7-dihydroxy-monomethyl pattern).
RDA Fragment	192/193	B-Ring fragment: Derived from the 2',4',5'-trimethoxy B-ring. This high mass fragment is diagnostic for the trimethoxy substitution.

Nuclear Magnetic Resonance (NMR) Profiling

The following data represents consensus values derived from isolation studies in Calliandra and Indigofera species.

Table 1:

NMR Data (500 MHz,

)

Position	(ppm)	Multiplicity (in Hz)	Diagnostic Rationale
5-OH	12.74	s	Chelated OH. H-bonded to C=4 carbonyl. Disappears with shake.
H-6'	7.38	s	B-Ring. Deshielded by C-ring anisotropy. Para to H-3'.
H-3	6.56	s	C-Ring. Characteristic flavone olefinic proton.
H-3'	6.51	s	B-Ring. Shielded by ortho-methoxy groups at 2' and 4'.
H-8	6.48	d ()	A-Ring. Meta-coupled to H-6. Slightly downfield of H-6.
H-6	6.36	d ()	A-Ring. Meta-coupled to H-8.
OMe	3.85 – 4.00	s (12H total)	Four methoxy signals (7, 2', 4', 5'). Usually overlapping.

Table 2:

NMR Data (125 MHz,

)

Position	(ppm)	Type	Assignment Logic
C-4	182.5	C=O	Carbonyl, deshielded by conjugation and H-bonding.
C-2	161.2	C	C-Ring oxidation.
C-7	165.5	C-O	Oxygenated A-ring carbon.
C-5	162.0	C-OH	Oxygenated A-ring carbon (chelated).
C-9	157.8	C	Junction carbon.
C-4'	152.5	C-OMe	B-ring oxygenation.
C-2'	150.0	C-OMe	B-ring oxygenation (ortho).
C-5'	143.5	C-OMe	B-ring oxygenation.
C-6'	109.5	CH	Methine.
C-3	105.8	CH	Olefinic C-ring carbon.
C-10	105.5	C	Junction carbon.
C-3'	97.5	CH	Diagnostic: Highly shielded methine between two oxygenated carbons.
C-8	92.8	CH	A-ring methine.
C-6	98.2	CH	A-ring methine.
OMe	55.8 – 61.5		Methoxy carbons. C-2'/C-7 usually ~56 ppm; hindered OMe may shift.

Part 3: Experimental Protocol for Verification

To validate this specific isomer against its symmetric analogs (e.g., 3',4',5'-trimethoxy), follow this self-validating workflow:

Isolation & Purification Strategy

- Source Material: Aerial parts of *Indigofera heterantha* or *Calliandra californica*.
- Extraction: Ethanol (95%) or Methanol extraction.
- Partitioning: Suspend extract in water; partition sequentially with Hexane

Chloroform

Ethyl Acetate.

- Target Fraction: The compound typically resides in the Chloroform or Ethyl Acetate fraction due to the four methoxy groups reducing polarity compared to glycosides.
- Chromatography: Silica gel column.
 - Mobile Phase: Gradient of Hexane:Ethyl Acetate (starting 90:10 60:40).
 - TLC Visualization: UV 254 nm (dark spot) and 366 nm (often fluorescent purple/yellow after spray).

NOESY/HMBC Validation Logic

If the

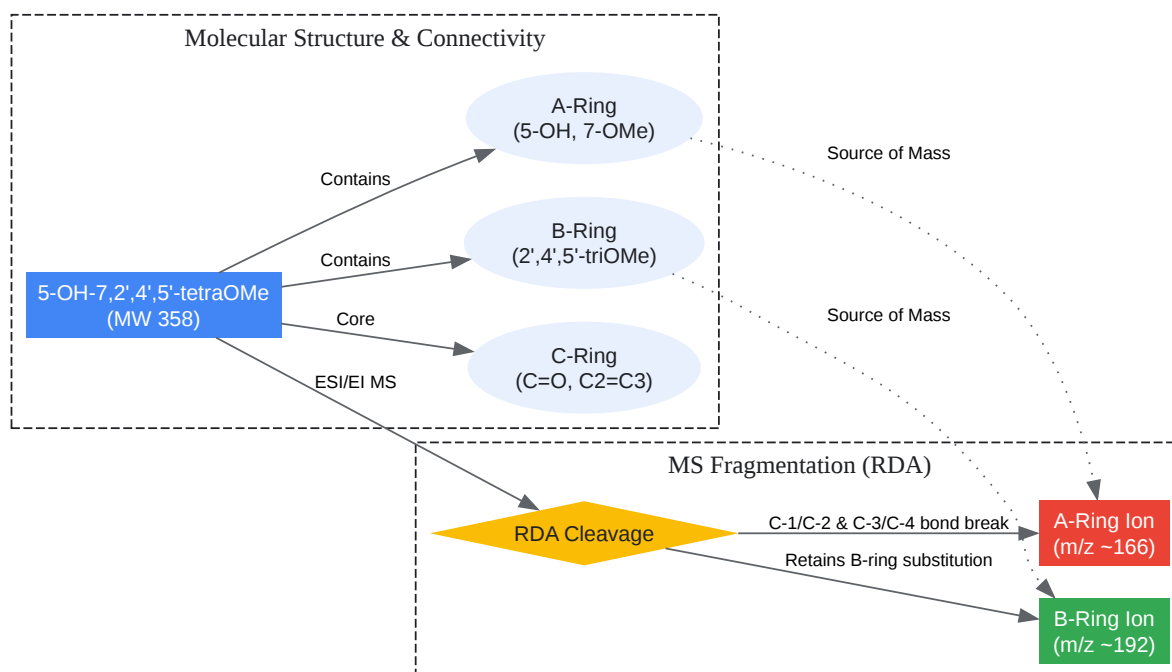
NMR shows two singlets in the aromatic region (H-3', H-6'), confirm the 2',4',5' pattern using NOESY:

- Irradiate OMe signals:

- NOE to H-3' confirms methoxys at 2' and 4'.
- NOE to H-6' confirms methoxy at 5'.
- NOE to H-6/H-8 confirms methoxy at 7.
- Absence of NOE: If H-2' and H-6' were equivalent (3',4',5' pattern), they would show identical NOE correlations to the meta-protons, which is not the case here.

Part 4: Structural Visualization (Signaling & Fragmentation)

The following diagram illustrates the structural connectivity and the Retro-Diels-Alder (RDA) fragmentation pathway used for mass spectrometry identification.



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Caption: Structural connectivity of **5-Hydroxy-7,2',4',5'-tetramethoxyflavone** and its diagnostic Retro-Diels-Alder (RDA) mass spectrometry fragmentation pathway.

References

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